

# Physical properties of deuterated urethane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Urethane-d5

Cat. No.: B196603

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of Deuterated Urethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of deuterated urethane, with a focus on ethyl carbamate as a model compound. It includes quantitative data, detailed experimental protocols for synthesis and analysis, and visualizations of key processes to support research and development activities.

## Physical and Spectroscopic Properties

Deuteration, the replacement of hydrogen with its heavier isotope deuterium, can subtly alter the physical properties of a molecule. While extensive experimental data for deuterated ethyl carbamate is not widely available, the following tables provide known values for its non-deuterated counterpart and key data for the deuterated form. These values serve as a critical baseline for experimental design and analysis.

## General Physical Properties

The following table summarizes the key physical properties of ethyl carbamate and its deuterated analogue, ethyl-d5-carbamate.

Property	Ethyl Carbamate (Urethane)	Ethyl-d5-Carbamate	Data Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>2</sub>	C <sub>3</sub> H <sub>2</sub> D <sub>5</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	89.09 g/mol	94.13 g/mol	[1][2]
Melting Point	46-50 °C	Not available	[1]
Boiling Point	182-185 °C	Not available	[1]
Density	1.056 g/cm <sup>3</sup>	Not available	[1]
Appearance	White crystalline solid	White Solid	[1][3]
Solubility in Water	0.480 g/cm <sup>3</sup> at 15 °C	Not available	[1]
logP (Octanol/Water)	-0.190	Not available	[1]

## Spectroscopic Data

Spectroscopic analysis is essential for the characterization of deuterated compounds. The following tables outline the expected and known spectroscopic data for ethyl carbamate and its deuterated forms.

### 1.2.1 Infrared (IR) Spectroscopy

The IR spectrum of ethyl carbamate shows characteristic bands for its functional groups. Upon deuteration of the N-H bonds, a noticeable shift in the stretching frequency is expected.

Functional Group	Wavenumber (cm <sup>-1</sup> ) (Ethyl Carbamate)	Expected Wavenumber (cm <sup>-1</sup> ) (N-deuterated)	Reference
N-H Stretch	~3350 cm <sup>-1</sup>	Lower (due to increased mass)	[4]
C=O Stretch	~1690 cm <sup>-1</sup>	Minimal change	[4]
C-O Stretch	~1223 and 1106 cm <sup>-1</sup>	Minimal change	[4]

### 1.2.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary tool for confirming deuteration. The following are predicted and experimental chemical shifts for ethyl carbamate.

#### <sup>1</sup>H NMR of Ethyl Carbamate (CDCl<sub>3</sub>, 90 MHz)

Protons	Chemical Shift (δ) ppm	Multiplicity	Reference
-CH <sub>3</sub>	~1.25	Triplet	[5]
-CH <sub>2</sub> -	~4.15	Quartet	[5]
-NH <sub>2</sub>	~4.7	Broad Singlet	[5]

#### <sup>13</sup>C NMR of Ethyl Carbamate (CDCl<sub>3</sub>, 25.16 MHz)

Carbon	Chemical Shift (δ) ppm	Reference
-CH <sub>3</sub>	~14.5	[6][7]
-CH <sub>2</sub> -	~61.0	[6][7]
C=O	~157.0	[6][7]

### 1.2.3 Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and fragmentation pattern of deuterated compounds.

Compound	Molecular Ion (m/z)	Key Fragment Ions (m/z)	Reference
Ethyl Carbamate	89	74, 62, 44	[8][9][10]
Ethyl-d <sub>5</sub> -Carbamate	94	64, 44	[8][9][10]

## Experimental Protocols

This section details the methodologies for the synthesis and characterization of deuterated urethane.

### Synthesis of Deuterated Ethyl Carbamate

A common method for synthesizing ethyl carbamate is the reaction of urea with ethanol.<sup>[11][12]</sup> This can be adapted for the synthesis of deuterated ethyl carbamate using deuterated starting materials.

#### 2.1.1 Synthesis of Ethyl-d5-Carbamate

- Materials: Urea, Ethanol-d6, Metal oxide catalyst (e.g.,  $\text{TiO}_2/\text{SiO}_2$ ).<sup>[11]</sup>
- Procedure:
  - Combine urea and ethanol-d6 in a molar ratio of 1:15.7 in a sealed reaction vessel.<sup>[11]</sup>
  - Add the metal oxide catalyst.
  - Heat the reaction mixture to 100-200°C at a pressure of 0.1-2.0 MPa for 1-12 hours.<sup>[12]</sup>
  - Monitor the reaction progress via GC-MS.
  - Upon completion, cool the reaction vessel and isolate the product.
  - Purify the crude product by recrystallization or column chromatography.

#### 2.1.2 Synthesis of N-Deuterated Ethyl Carbamate

- Materials: Ethyl carbamate, Deuterium oxide ( $\text{D}_2\text{O}$ ), Base catalyst (e.g., NaOD).
- Procedure:
  - Dissolve ethyl carbamate in a suitable solvent.
  - Add  $\text{D}_2\text{O}$  and a catalytic amount of a base such as NaOD.

- Stir the reaction at room temperature or with gentle heating.
- Monitor the H-D exchange by  $^1\text{H}$  NMR spectroscopy.
- Once the desired level of deuteration is achieved, neutralize the catalyst and remove the solvent under reduced pressure.
- Purify the product as needed.

## Characterization Methods

### 2.2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the position and extent of deuteration.
- Sample Preparation: Dissolve 5-10 mg of the deuterated urethane in 0.6-0.7 mL of a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) in a 5 mm NMR tube.
- $^1\text{H}$  NMR Acquisition:
  - Use a high-field NMR spectrometer ( $\geq 400$  MHz).
  - Acquire a standard  $^1\text{H}$  spectrum to observe the disappearance or reduction in the intensity of signals corresponding to the deuterated positions.
- $^{13}\text{C}$  NMR Acquisition:
  - Use a proton-decoupled pulse sequence.
  - Observe the change in multiplicity of carbon signals attached to deuterium (e.g., a triplet for a  $-\text{CD}-$  group).<sup>[6]</sup>

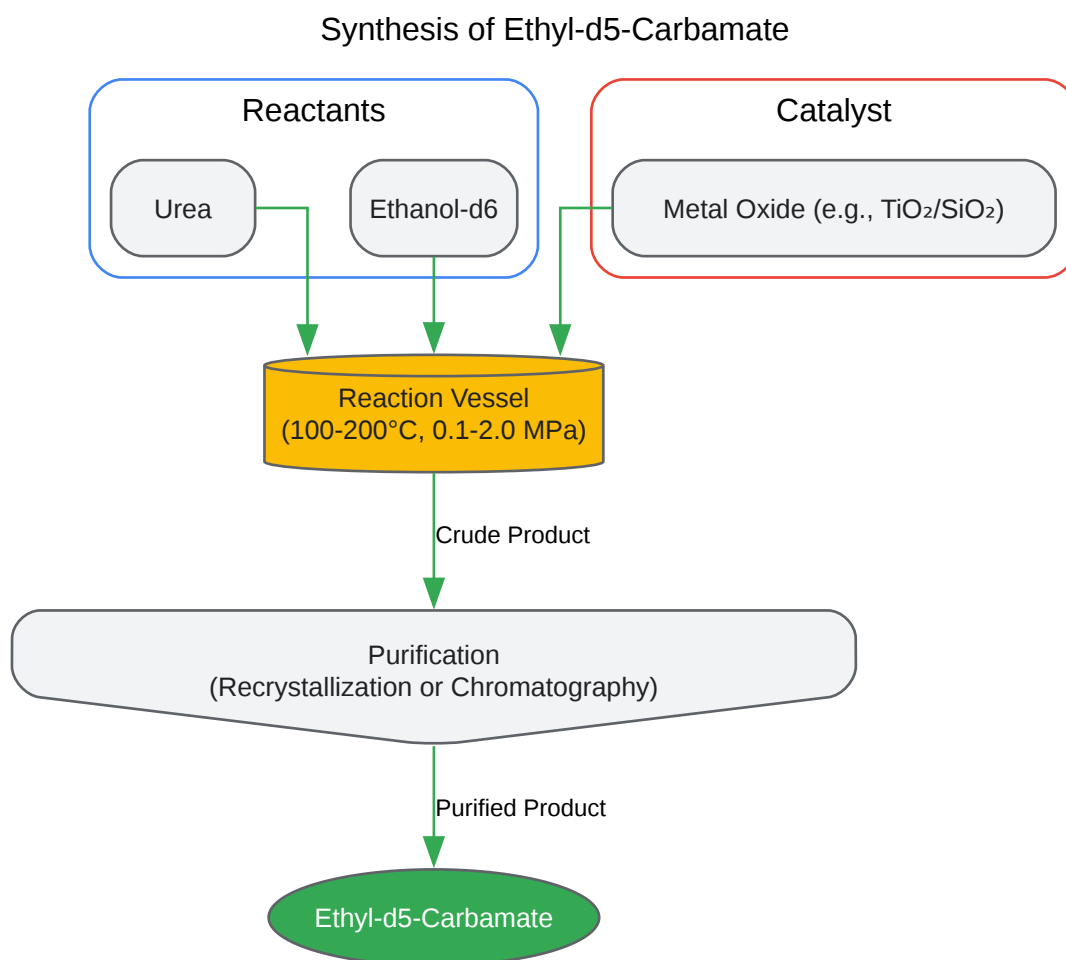
### 2.2.2 Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To determine the molecular weight and confirm the isotopic purity of the deuterated urethane.
- Sample Preparation: Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane).

- GC-MS Analysis:
  - Use a GC system coupled to a mass spectrometer (e.g., a triple quadrupole).
  - Inject the sample and separate the components on a suitable GC column.
  - In the mass spectrometer, monitor for the molecular ion of the deuterated compound and its characteristic fragment ions. For ethyl-d5-carbamate, monitor for m/z 64 and 44.[9][10]

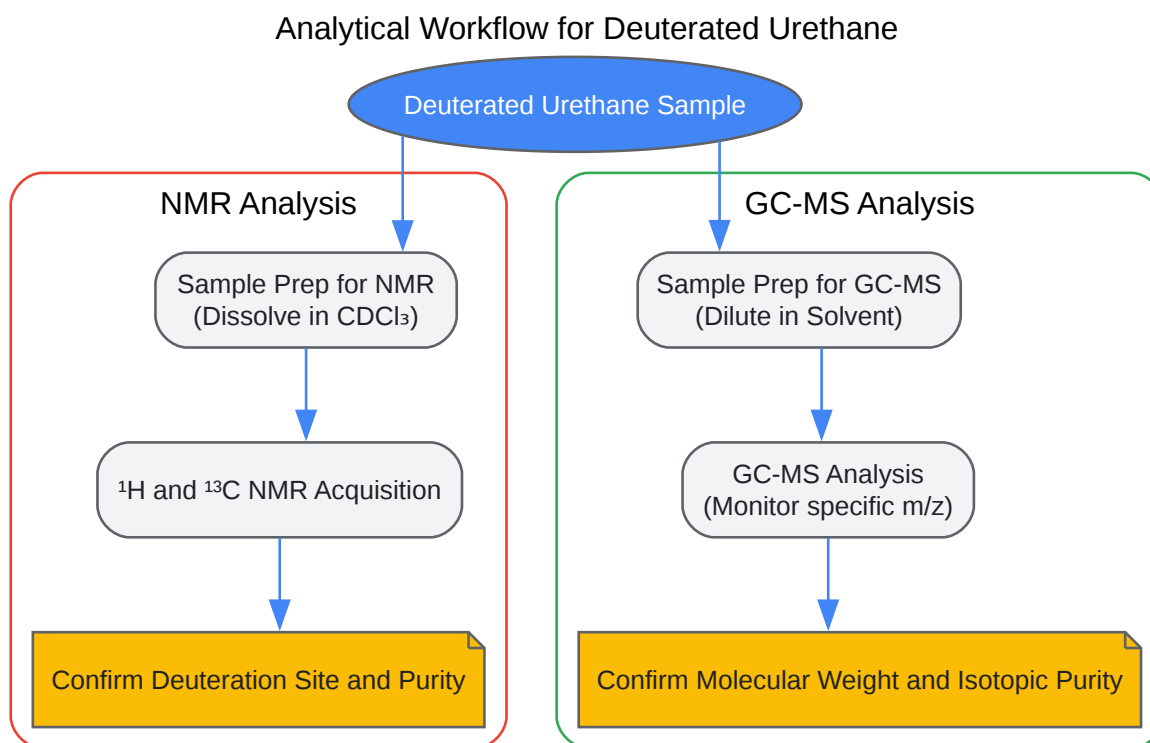
## Visualized Workflows

The following diagrams, generated using Graphviz, illustrate key experimental workflows.



[Click to download full resolution via product page](#)

Caption: Synthesis of Ethyl-d5-Carbamate.



[Click to download full resolution via product page](#)

Caption: Analytical Workflow for Deuterated Urethane.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethyl carbamate - Wikipedia [en.wikipedia.org]
- 2. Urethane (ethyl carbamate) (ethyl-D<sub>5</sub>, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. researchgate.net [researchgate.net]
- 5. Human Metabolome Database: <sup>1</sup>H NMR Spectrum (1D, 90 MHz, CDCl<sub>3</sub>, experimental) (HMDB0031219) [hmdb.ca]

- 6. <sup>13</sup>C NMR Chemical Shift [sites.science.oregonstate.edu]
- 7. Human Metabolome Database: <sup>13</sup>C NMR Spectrum (1D, 25.16 MHz, CDCl<sub>3</sub>, experimental) (HMDB0030998) [hmdb.ca]
- 8. researchgate.net [researchgate.net]
- 9. Automated determination of ethyl carbamate in stone-fruit spirits using headspace solid-phase microextraction and gas chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. bioweb.supagro.inrae.fr [bioweb.supagro.inrae.fr]
- 11. mdpi.com [mdpi.com]
- 12. CN1865241A - Ethyl carbamate and its preparation method - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Physical properties of deuterated urethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196603#physical-properties-of-deuterated-urethane]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)



